

Application Notes and Protocols for the Creation of Sulfhydryl Groups on Proteins

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For Researchers, Scientists, and Drug Development Professionals

Introduction

The introduction of sulfhydryl groups (-SH) onto proteins is a critical technique in bioconjugation and drug development. These reactive groups are often targeted for the site-specific attachment of drugs, imaging agents, or other macromolecules. This document provides detailed application notes and protocols for the most common methods of introducing sulfhydryl groups onto proteins, as well as methods for exposing existing ones through disulfide bond reduction.

Methods for Introducing New Sulfhydryl Groups

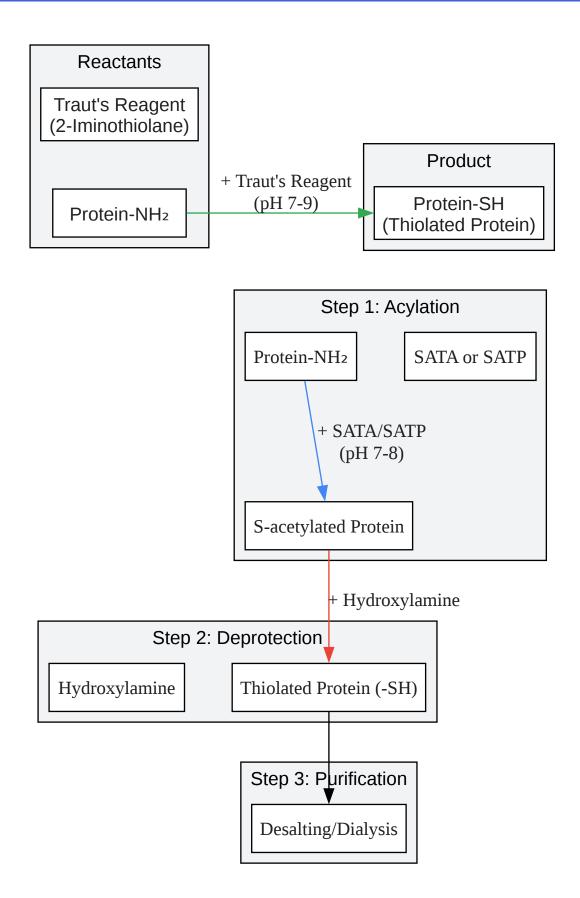
Several reagents are available that react with primary amines (e.g., the ϵ -amino group of lysine residues) to introduce a sulfhydryl group. The choice of reagent depends on factors such as the desired number of sulfhydryl groups, the stability of the protein, and the need for a protected sulfhydryl group.

Traut's Reagent (2-iminothiolane)

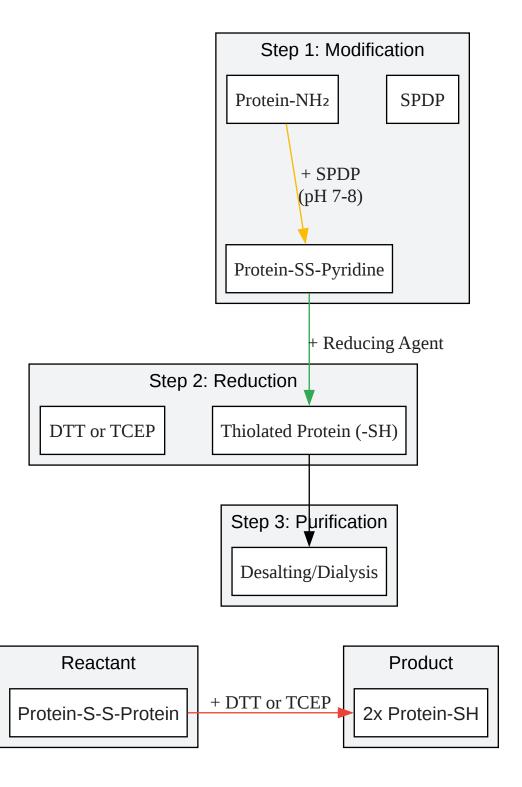
Traut's reagent, also known as 2-iminothiolane, reacts with primary amines on a protein to introduce a sulfhydryl group in a single step.[1] This reaction is efficient at neutral to slightly alkaline pH and maintains the original charge of the modified amine.[2][3]

Reaction Mechanism of Traut's Reagent

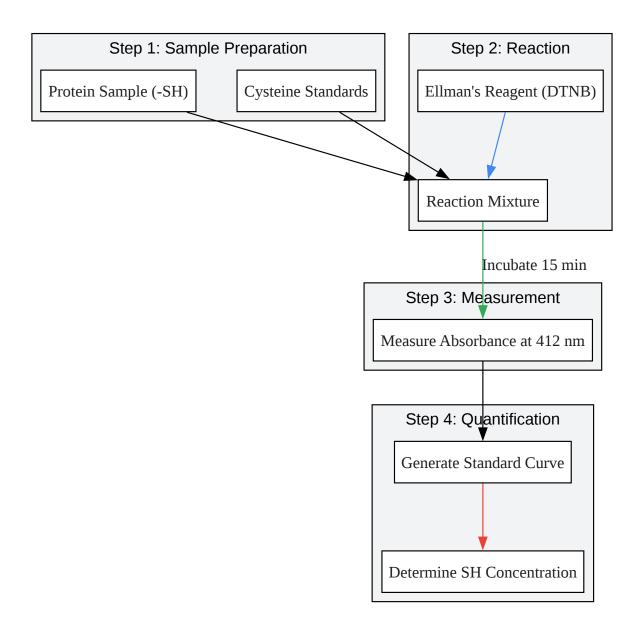












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